

A Comparative Analysis of Azo Dyes Derived from Various Aniline Precursors

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Compound of Interest

Compound Name: 2,6-Dichloroaniline

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This guide provides a comprehensive comparative study of azo dyes synthesized from different aniline precursors. The selection of the aniline derivative as the diazo component is a critical step that fundamentally dictates the final properties of the azo dye, including its color, intensity, and fastness. This document outlines the synthesis, performance characteristics, and experimental protocols for a range of azo dyes, offering a valuable resource for the rational design and selection of precursors for novel dye development in fields ranging from textiles to molecular probes and drug development.

Comparative Performance of Aniline Derivatives in Azo Dye Synthesis

The structural modifications of the aniline precursor, such as the introduction of electron-donating or electron-withdrawing groups, significantly influence the electronic properties of the resulting diazonium salt and, consequently, the final azo dye. This section presents a comparative analysis of key performance indicators for azo dyes derived from various substituted anilines when coupled with a common agent like β -naphthol.

Table 1: Comparative Synthesis Yield and Spectral Properties of Azo Dyes from Aniline Derivatives

Aniline Derivative	Molecular Structure	Typical Yield (%)	λ_{max} (nm) in Ethanol	Molar Absorptivity (ϵ) (L mol ⁻¹ cm ⁻¹)
Aniline	C ₆ H ₅ NH ₂	~75-85	~482	~18,000
p-Nitroaniline	O ₂ NC ₆ H ₄ NH ₂	>90	~490	~25,000
o-Nitroaniline	O ₂ NC ₆ H ₄ NH ₂	~80-90	~510	~22,000
Sulfanilic Acid	H ₂ NC ₆ H ₄ SO ₃ H	~85-95	~495	~20,000
2-Chloroaniline	ClC ₆ H ₄ NH ₂	~70-80	~485	~19,500
4-Bromoaniline	BrC ₆ H ₄ NH ₂	~		

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